

# Essential Safety and Logistical Information for Handling AZ3146

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Compound of Interest		
Compound Name:	AZ3146	
Cat. No.:	B611999	Get Quote

For researchers, scientists, and drug development professionals working with **AZ3146**, a potent and selective Mps1 kinase inhibitor, a comprehensive understanding of safety and handling procedures is paramount. This guide provides essential information on personal protective equipment (PPE), operational plans for handling and storage, and disposal protocols to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **AZ3146** indicates that the substance is not classified as hazardous, adherence to standard laboratory safety protocols is essential to minimize any potential risks. The following PPE is recommended when handling **AZ3146**:

- Eye Protection: Wear safety glasses with side shields or goggles to protect against accidental splashes.
- Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene, to prevent skin contact.
- Body Protection: A standard laboratory coat should be worn to protect clothing and skin from potential contamination.
- Respiratory Protection: Under normal handling conditions with adequate ventilation,
  respiratory protection is not typically required. However, if handling large quantities or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.



## **Operational and Disposal Plans**

### Handling:

- Handle AZ3146 in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- · Avoid direct contact with the skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling the compound.

#### Storage:

- Store **AZ3146** in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Refer to the product-specific information for precise storage temperatures, which are typically -20°C for the solid powder form.

#### Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

## **Quantitative Data Summary**

The following table summarizes key quantitative data for **AZ3146** based on available information.



Property	Value
Molecular Weight	452.55 g/mol
CAS Number	1124329-14-1
Storage Temperature	-20°C (Solid)
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0
HMIS Ratings Health: 0, Fire: 0, Reactivity: 0	

## **Experimental Protocols**

**AZ3146** is commonly used in cell-based assays to study its effects on the spindle assembly checkpoint and cell cycle progression. Below is a generalized protocol for its use in a cell culture experiment.

#### Preparation of Stock Solution:

- AZ3146 is typically supplied as a solid.
- To prepare a stock solution, dissolve the compound in a suitable solvent, such as DMSO, to a desired concentration (e.g., 10 mM).
- Store the stock solution at -20°C or -80°C as recommended by the supplier.

#### Cell Treatment:

- Culture cells to the desired confluency in appropriate cell culture plates.
- On the day of the experiment, dilute the AZ3146 stock solution to the desired final concentration in fresh cell culture medium.
- Remove the existing medium from the cells and replace it with the medium containing AZ3146.
- Incubate the cells for the desired period to observe the effects of the compound.



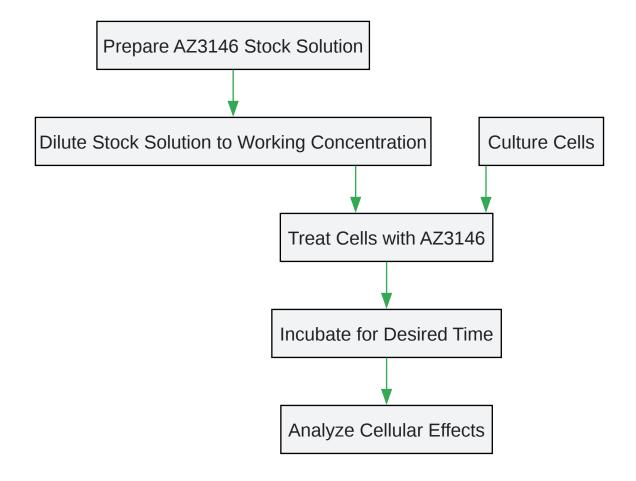
## **Visualized Workflows**

The following diagrams illustrate the general workflow for handling **AZ3146** and a typical experimental procedure.



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Caption: A logical workflow for the safe handling of AZ3146.



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Caption: A typical experimental workflow using **AZ3146** in cell culture.







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